

Application of 5,5'-Methylenediisophthalic Acid in Gas Storage: A Detailed Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5,5'-Methylenediisophthalic acid

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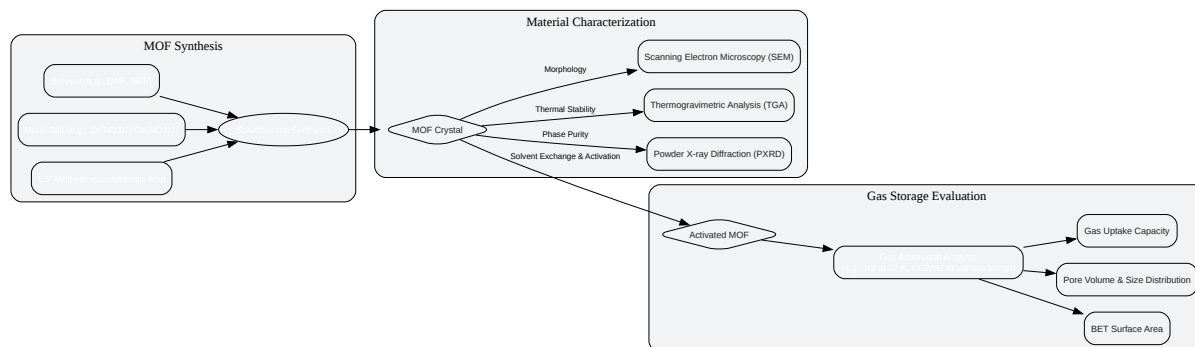
Introduction

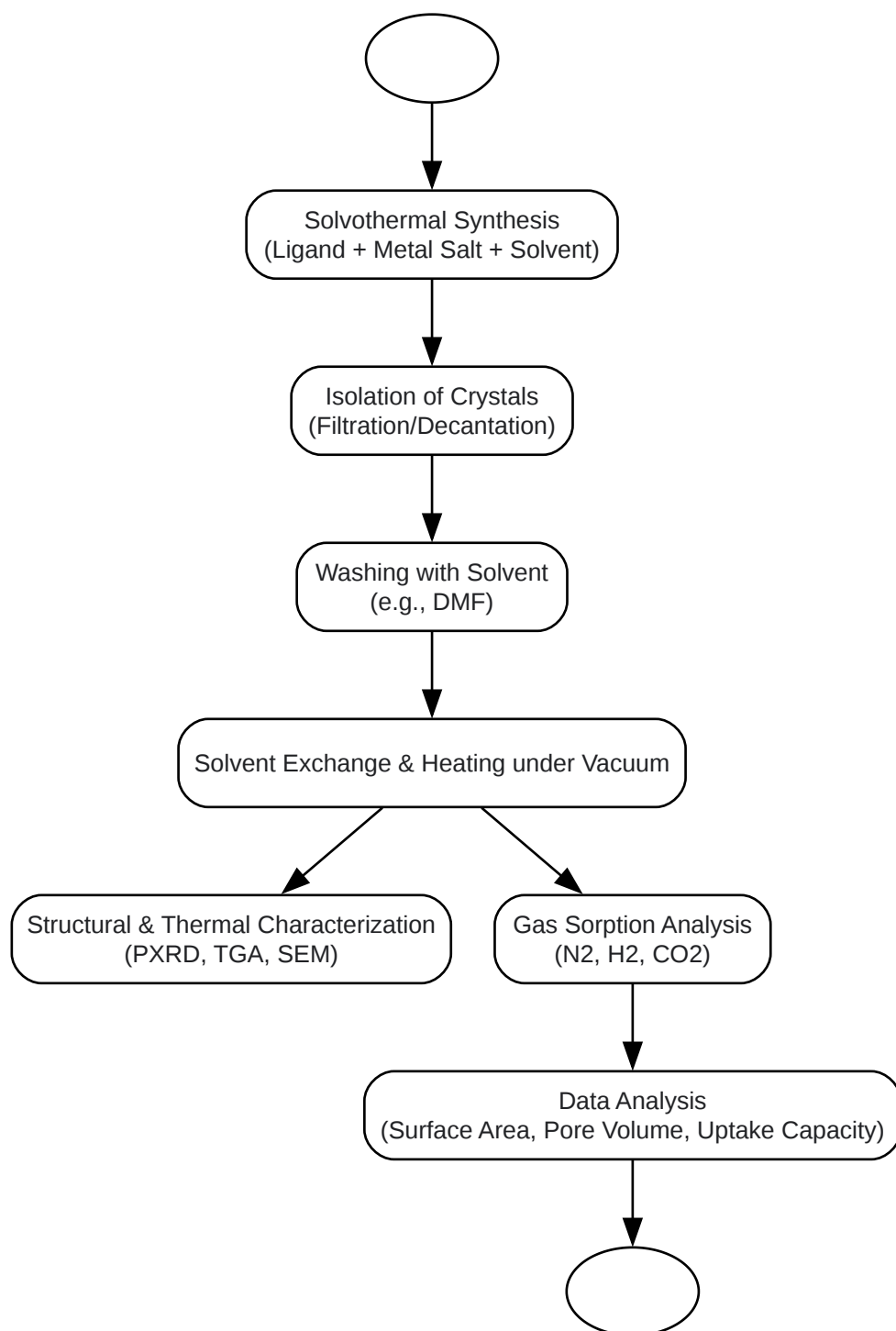
Metal-Organic Frameworks (MOFs) have emerged as a class of porous crystalline materials with exceptional potential for gas storage and separation. Their high surface areas, tunable pore sizes, and tailorable chemical functionalities make them prime candidates for addressing challenges in clean energy and environmental applications. Isophthalic acid and its derivatives are common building blocks in the synthesis of MOFs. This document provides a detailed overview of the potential use of **5,5'-methylenediisophthalic acid** as a linker for the construction of MOFs for gas storage applications. While direct experimental data for MOFs synthesized from this specific linker is limited in the public domain, this application note extrapolates from closely related structures and provides generalized protocols for synthesis and characterization.

The core concept involves the use of **5,5'-methylenediisophthalic acid** as an organic strut to connect metal-based secondary building units (SBUs), creating a porous, three-dimensional framework. The methylene bridge between the two isophthalate units provides a degree of flexibility and a specific geometry that can influence the final topology and, consequently, the gas sorption properties of the resulting MOF.

Signaling Pathways and Logical Relationships

The logical workflow for developing and evaluating a **5,5'-methylenediisophthalic acid**-based MOF for gas storage is outlined below.





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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com